

Application Notes and Protocols: Almorexant Hydrochloride for Investigating Insomnia Pathophysiology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Almorexant hydrochloride

Cat. No.: B1665708

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

The orexin system, comprising neuropeptides orexin-A and orexin-B and their receptors OX1R and OX2R, is a critical regulator of wakefulness and the sleep-wake cycle.[1][2][3] Orexin neurons, located in the lateral hypothalamus, promote arousal.[1][3] Consequently, antagonism of orexin receptors presents a logical therapeutic strategy for insomnia.[4][5] Almorexant (ACT-078573) is a first-in-class dual orexin receptor antagonist (DORA) that competitively blocks both OX1 and OX2 receptors.[1][3][5] It readily crosses the blood-brain barrier to induce sleep.[2][6] Although its clinical development was discontinued, almorexant remains an invaluable pharmacological tool for investigating the pathophysiology of insomnia and the role of the orexin system in sleep regulation.[2] These notes provide detailed data and protocols for utilizing almorexant in preclinical and clinical research settings.

Mechanism of Action & Pharmacological Profile

Almorexant functions as a competitive antagonist at the OX1 receptor and a noncompetitive, pseudo-irreversible antagonist at the OX2 receptor, a characteristic attributed to its remarkably slow dissociation rate from OX2R.[7][8] This dual antagonism effectively dampens the wake-promoting signals of the orexin system, thereby facilitating the onset and maintenance of sleep.

[5] Studies in mice have demonstrated that the sleep-inducing effect of almorexant is primarily mediated through the blockade of the OX2 receptor.[9][10][11]

In Vitro Pharmacology: Receptor Binding Affinity

The binding affinity of almorexant for human orexin receptors has been characterized in multiple studies. This data is crucial for understanding its potency and receptor interaction kinetics.

Parameter	Orexin 1 Receptor (OX1R)	Orexin 2 Receptor (OX2R)	Reference
Kd	1.3 nM	0.17 nM	[7][8]
pKi	-	8.0 ± 0.1	[12]
Association Rate	Fast	Fast	[7][8]
Dissociation Rate (koff)	Fast	Very Slow (0.005 min ⁻¹)	[7][8][13][14]

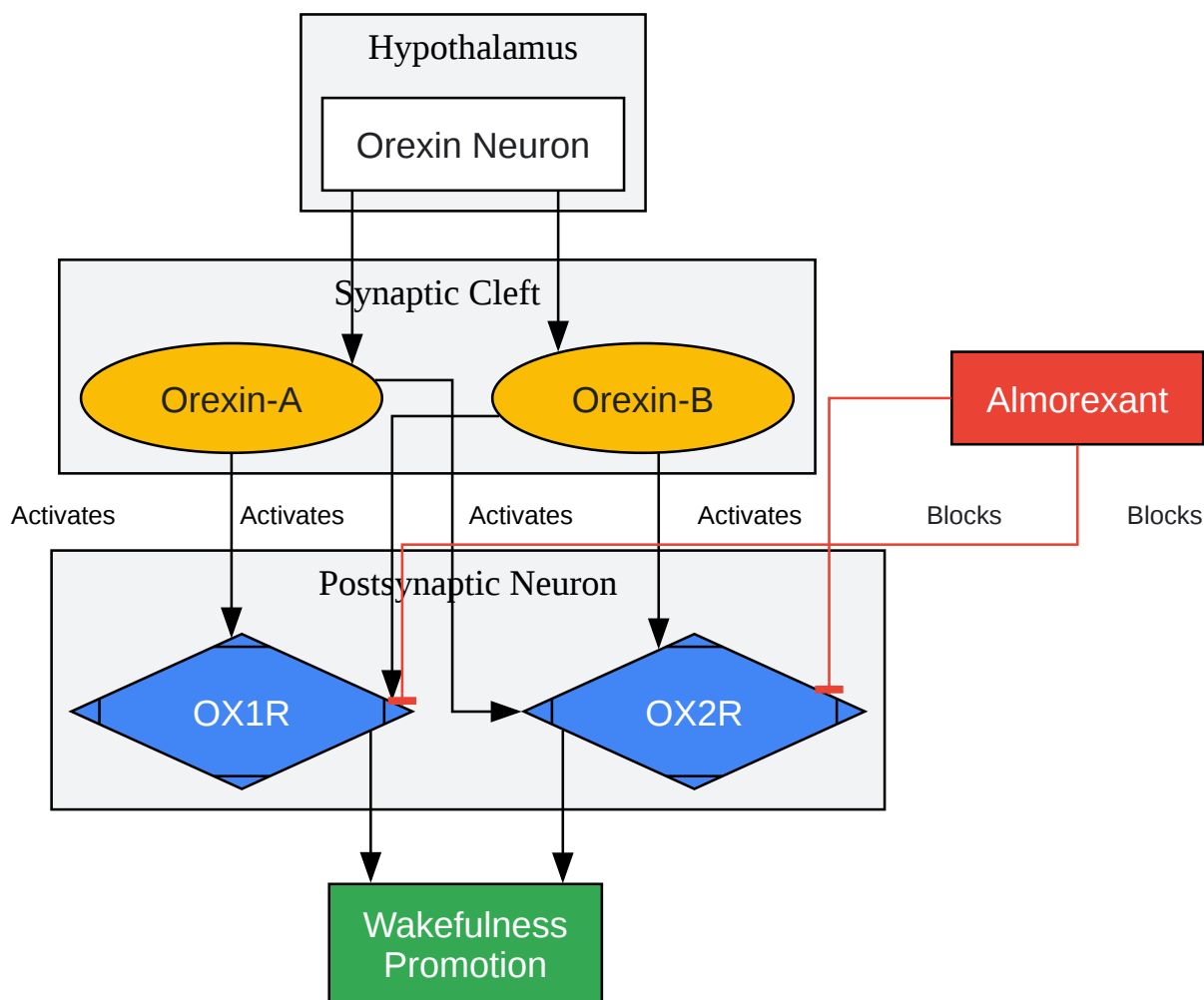
Pharmacokinetics

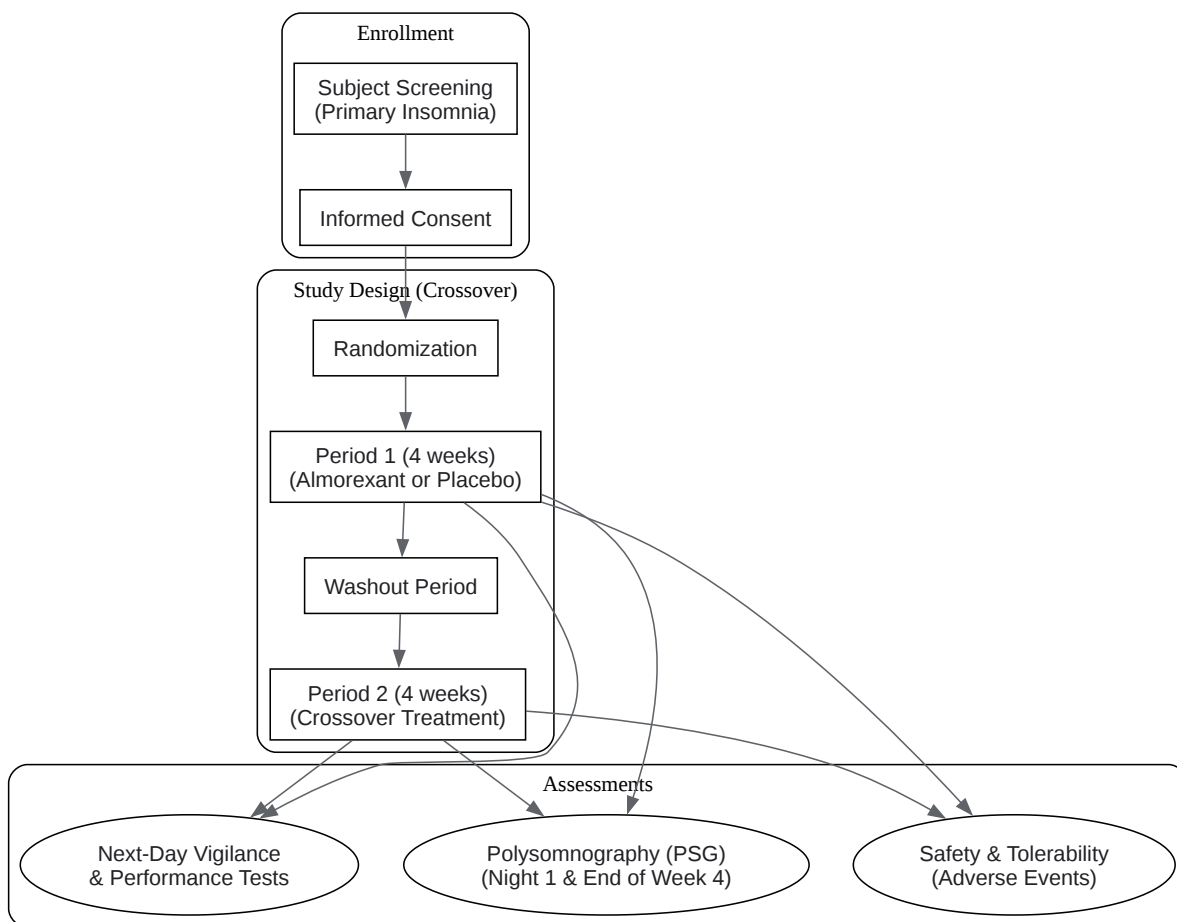
The pharmacokinetic profile of almorexant has been assessed in healthy human subjects, including the elderly.

Parameter	Value	Subject Group	Reference
Time to Max. Concentration (Tmax)	0.8 - 1.5 hours	Healthy Adults & Elderly	[15][16]
Distribution Half-life	~1.6 hours	Healthy Elderly	[15]
Terminal Elimination Half-life (t1/2)	~32 hours	Healthy Elderly	[15]
Metabolism	Primarily via CYP3A4	Inferred from studies	
Bioavailability (Absolute)	11.2%	Healthy Adults	[16]

Visualization of Key Pathways and Workflows

Orexin Signaling and Almorexant Inhibition





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Almorexant for Treatment of Primary Insomnia - Clinical Trials Arena [clinicaltrialsarena.com]
- 3. Orexin Receptor Competitive Antagonists: A Novel target of the Sedative and hypnotics drugs for the pharmacotherapy of Insomnia - PMC [pmc.ncbi.nlm.nih.gov]
- 4. psychiatrist.com [psychiatrist.com]
- 5. Almorexant, a dual orexin receptor antagonist for the treatment of insomnia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. jcsn.aasm.org [jcsn.aasm.org]
- 7. Biochemical and electrophysiological characterization of almorexant, a dual orexin 1 receptor (OX1)/orexin 2 receptor (OX2) antagonist: comparison with selective OX1 and OX2 antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. academic.oup.com [academic.oup.com]
- 10. cegee.org [cegee.org]
- 11. The dual orexin receptor antagonist almorexant induces sleep and decreases orexin-induced locomotion by blocking orexin 2 receptors - OAK Open Access Archive [oak.novartis.com]
- 12. Binding kinetics differentiates functional antagonism of orexin-2 receptor ligands - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Binding kinetics differentiates functional antagonism of orexin-2 receptor ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. research.monash.edu [research.monash.edu]
- 15. Tolerability, pharmacokinetics, and pharmacodynamics of single-dose almorexant, an orexin receptor antagonist, in healthy elderly subjects - PubMed [pubmed.ncbi.nlm.nih.gov]

- 16. Formulation development for the orexin receptor antagonist almorexant: assessment in two clinical studies - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Almorexant Hydrochloride for Investigating Insomnia Pathophysiology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665708#almorexant-hydrochloride-for-investigating-insomnia-pathophysiology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com